

# Personal protective equipment for handling MOPS-d15

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## Compound of Interest

Compound Name: MOPS-d15

Cat. No.: B12303388

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## Essential Safety and Handling Guide for MOPS-d15

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **MOPS-d15** in a laboratory setting. It is designed to be a primary resource for researchers, scientists, and professionals in drug development, ensuring safe and compliant handling of this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**MOPS-d15**, a deuterated form of 3-(N-morpholino)propanesulfonic acid, is treated with the same safety precautions as its non-deuterated counterpart, MOPS. While not classified as hazardous under GHS, it can cause irritation upon contact.<sup>[1][2]</sup> Adherence to proper PPE protocols is crucial to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical safety goggles are mandatory to protect against dust particles and splashes.<sup>[3][4]</sup>
- **Hand Protection:** Wear compatible, chemical-resistant gloves.<sup>[3][5][6]</sup> Nitrile rubber gloves are a suitable option.<sup>[4]</sup> It is important to use proper glove removal technique to avoid skin

contact.[6]

- Skin and Body Protection: A lab coat or long-sleeved clothing should be worn to prevent skin contact.[1][4]
- Respiratory Protection: Under normal laboratory use with adequate ventilation, respiratory protection is not typically required.[4] However, if dust is generated or ventilation is poor, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[4]

Hazard	GHS Classification	Recommended PPE
Skin Irritation	Category 2[1][2]	Chemical-resistant gloves, Protective clothing
Eye Irritation	Category 2[1][2]	Chemical safety goggles
Respiratory Irritation	STOT SE 3[1][2]	Use in a well-ventilated area; respirator if needed

## Operational Plan: Step-by-Step Handling Procedures

Proper handling of **MOPS-d15** is essential to maintain its integrity and ensure a safe laboratory environment.

### 1. Preparation and Weighing:

- Always handle **MOPS-d15** in a well-ventilated area, such as a fume hood, to minimize inhalation of dust.[3]
- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Wash hands thoroughly after handling the compound.

### 2. Solution Preparation:

- When dissolving **MOPS-d15**, add the solid to the solvent slowly to avoid splashing.

- Stir the mixture gently until the solid is fully dissolved.

### 3. Storage:

- Store **MOPS-d15** in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Avoid storing with incompatible materials such as strong oxidizing agents and strong bases.  
[\[4\]](#)[\[7\]](#)

## Disposal Plan

All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[\[3\]](#)

### 1. Waste Collection:

- Collect excess **MOPS-d15** solid and any contaminated materials (e.g., weigh boats, paper towels) in a designated and clearly labeled chemical waste container.[\[3\]](#)

### 2. Liquid Waste:

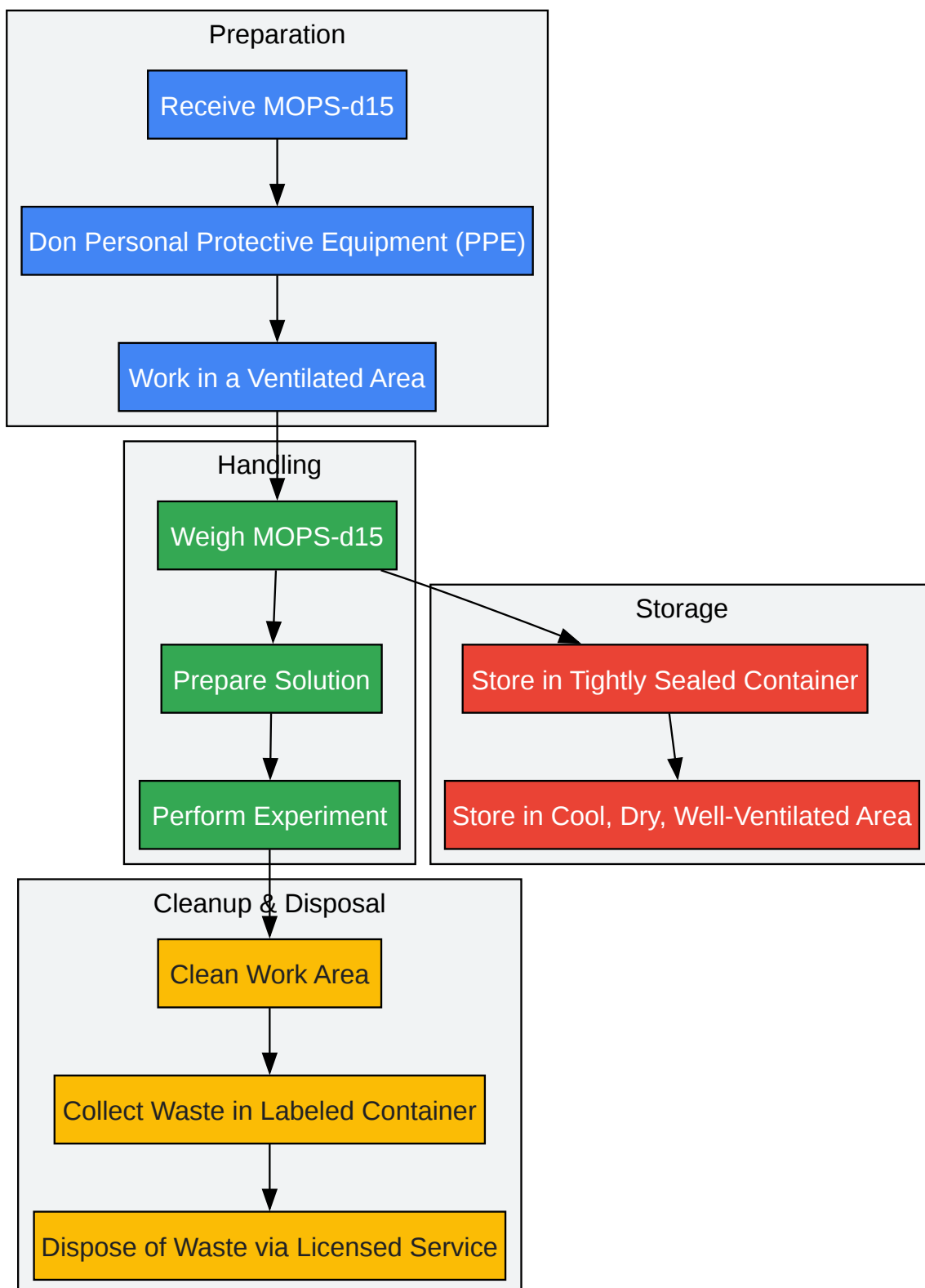
- Aqueous solutions of **MOPS-d15** should also be collected in a labeled chemical waste container. Do not pour down the drain unless permitted by local regulations.

### 3. Final Disposal:

- Contact a licensed professional waste disposal service to arrange for the removal and disposal of the chemical waste.[\[3\]](#)[\[6\]](#)
- Contaminated packaging should be disposed of as unused product.[\[6\]](#)

## Experimental Workflow for Handling MOPS-d15

The following diagram illustrates the standard workflow for the safe handling of **MOPS-d15** from receipt to disposal.



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Caption: Workflow for Safe Handling of **MOPS-d15**.

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## References

- 1. mmbio.byu.edu [mmbio.byu.edu]
- 2. biospectra.us [biospectra.us]
- 3. tribioscience.com [tribioscience.com]
- 4. fishersci.fi [fishersci.fi]
- 5. eng.bioneer.com [eng.bioneer.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. thermofishersci.in [thermofishersci.in]
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